

handling and storage guidelines for Mandestrobin 2-Demethyl

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Compound of Interest

Compound Name: Mandestrobin 2-Demethyl

Cat. No.: B15293664

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Application Notes and Protocols: Mandestrobin 2-Demethyl

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific handling, storage, and toxicity data for **Mandestrobin 2-Demethyl** are not readily available. The following guidelines are based on the known properties of the parent compound, Mandestrobin, and general best practices for handling chemical reagents in a laboratory setting. Researchers should always exercise caution and perform a thorough risk assessment before handling any new compound.

Introduction

Mandestrobin is a broad-spectrum strobilurin fungicide that inhibits mitochondrial respiration in fungi.^{[1][2]} **Mandestrobin 2-Demethyl** is an intermediate used in the synthesis of Mandestrobin. As a metabolite or synthetic intermediate, understanding its proper handling and storage is crucial for maintaining sample integrity and ensuring laboratory safety. These application notes provide a summary of the available data and recommended protocols for the use of **Mandestrobin 2-Demethyl** in a research setting.

Data Presentation: Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of Mandestrobin and the limited available information for **Mandestrobin 2-Demethyl**.

Property	Mandestrobin	Mandestrobin 2-Demethyl
IUPAC Name	(2RS)-2-{2-[(2,5-dimethylphenoxy)methyl]phenyl}-2-methoxy-N-methylacetamide	2-[2-[(2,5-dimethylphenoxy)methyl]phenyl]-2-hydroxy-N-methylacetamide
CAS Number	173662-97-0[1]	173662-85-6
Molecular Formula	C ₁₉ H ₂₃ NO ₃ [1][3]	C ₁₈ H ₂₁ NO ₃
Molecular Weight	313.39 g/mol [1]	299.36 g/mol
Appearance	Whitish viscous liquid (for the formulated product)[4]	Neat (Assumed solid)
Solubility	Substantial solubility in organic solvents[4]	Data not available
Stability	Stable to hydrolysis at pH 4–9. [5] Rapidly photodegraded in aqueous solutions.[5]	Data not available. Assumed to have similar stability profile to the parent compound.
Storage Temperature	Store in a cool, dry place.[6] Recommended storage for analytical standards is at or below -20°C.[7][8]	Recommended at or below -20°C in a dry, dark environment.

Experimental Protocols

General Handling and Safety Precautions

Due to the lack of specific toxicity data for **Mandestrobin 2-Demethyl**, it should be handled with the same precautions as its parent compound, Mandestrobin, and other potentially hazardous chemicals.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling

the compound.[9][10]

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[9][10]
- Spill Management: In case of a spill, isolate the area and clean it up using appropriate absorbent materials. Avoid generating dust. Dispose of waste in a sealed container according to institutional guidelines.[11]
- Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[9][11]

Storage Guidelines

Proper storage is essential to maintain the integrity and stability of **Mandestrobin 2-Demethyl**.

- Temperature: For long-term storage, it is recommended to keep the compound in a tightly sealed container at or below -20°C.[7][8] This minimizes the potential for degradation.
- Light: Protect the compound from light to prevent photodegradation, as the parent compound is known to be light-sensitive.[5] Use amber vials or store containers in a dark place.
- Humidity: Store in a dry environment to prevent hydrolysis and clumping of the material.[12]
- Container: Use chemically inert containers, such as glass vials with PTFE-lined caps, to prevent contamination and reaction with the container material.[13]

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Mandestrobin 2-Demethyl** in dimethyl sulfoxide (DMSO). Adjust the calculations accordingly for different desired concentrations or solvents.

Materials:

- **Mandestrobin 2-Demethyl** (solid)

- Anhydrous DMSO
- Analytical balance
- Microcentrifuge tubes or amber glass vials with PTFE-lined caps
- Calibrated micropipettes
- Vortex mixer

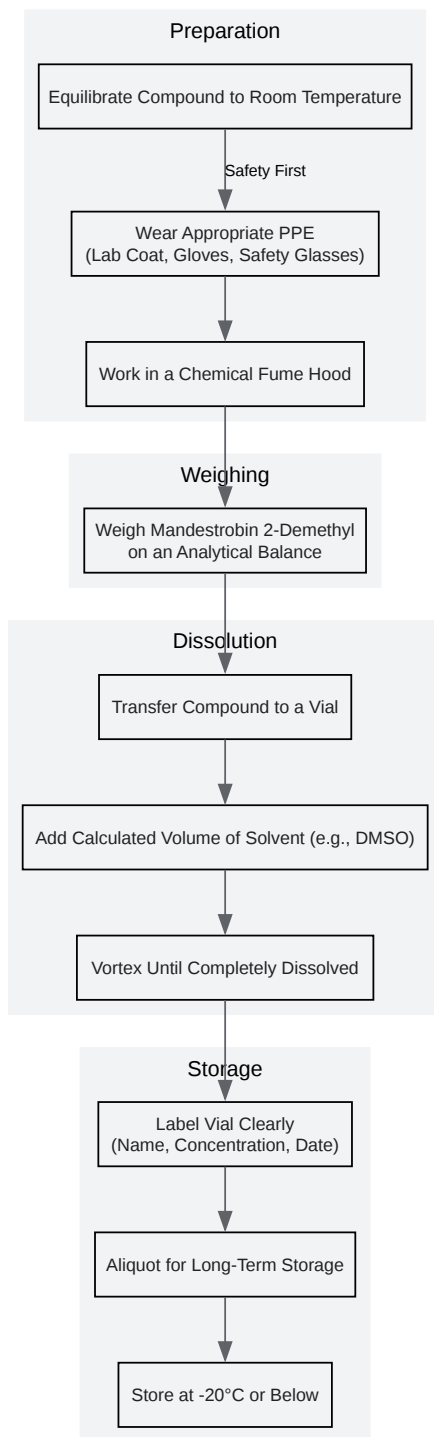
Procedure:

- **Equilibration:** Allow the container of **Mandestrobin 2-Demethyl** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** In a chemical fume hood, carefully weigh out the required amount of **Mandestrobin 2-Demethyl** using an analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out 2.99 mg of the compound (Molecular Weight = 299.36 g/mol).
- **Dissolution:** Add the weighed compound to an appropriately sized microcentrifuge tube or vial. Using a calibrated micropipette, add the calculated volume of DMSO (in this example, 1 mL) to the vial.
- **Mixing:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, solvent, and date of preparation. For short-term storage, keep the solution at 2-8°C. For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or lower.

Visualizations

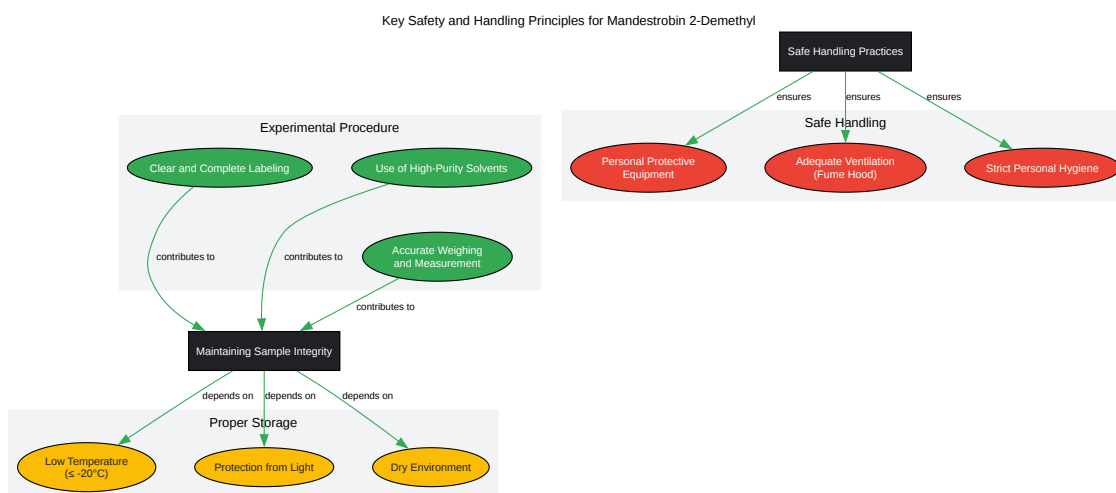
Experimental Workflow for Safe Handling and Stock Solution Preparation

Workflow for Safe Handling and Preparation of Mandestrobin 2-Demethyl Stock Solution

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Caption: Workflow for Safe Handling and Preparation of Stock Solution.

Logical Relationship of Safety and Handling Guidelines



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Caption: Key Safety and Handling Principles.

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